

physical and chemical properties of 2-Fluoro-6-formylpyridine

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Compound of Interest

Compound Name: 2-Fluoro-6-formylpyridine

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An In-depth Technical Guide to 2-Fluoro-6-formylpyridine

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **2-Fluoro-6-formylpyridine**, a key intermediate in pharmaceutical and agrochemical research. The information is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Core Physical and Chemical Properties

2-Fluoro-6-formylpyridine, with the CAS number 208110-81-0, is a fluorinated pyridine derivative.^{[1][2][3][4][5][6]} The presence of a fluorine atom and a formyl group on the pyridine ring imparts unique reactivity and makes it a valuable building block in medicinal chemistry.^[1]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-Fluoro-6-formylpyridine**.

Property	Value
Molecular Formula	C6H4FNO[1][2][3][4]
Molecular Weight	125.1 g/mol [2][3][4]
Boiling Point	192.4°C at 760 mmHg[1][3]
Density	1.269 - 1.3 g/cm ³ [1][3]
Flash Point	70.1 ± 21.8 °C[3]
Refractive Index	1.544[3]
Vapor Pressure	0.0028 mmHg at 25°C[3]
Polar Surface Area (PSA)	30 Å ² [3]
XLogP3	1.1[3][5]
Storage Conditions	Store Cold (-20°C)[3][4][6]

Chemical Properties and Reactivity

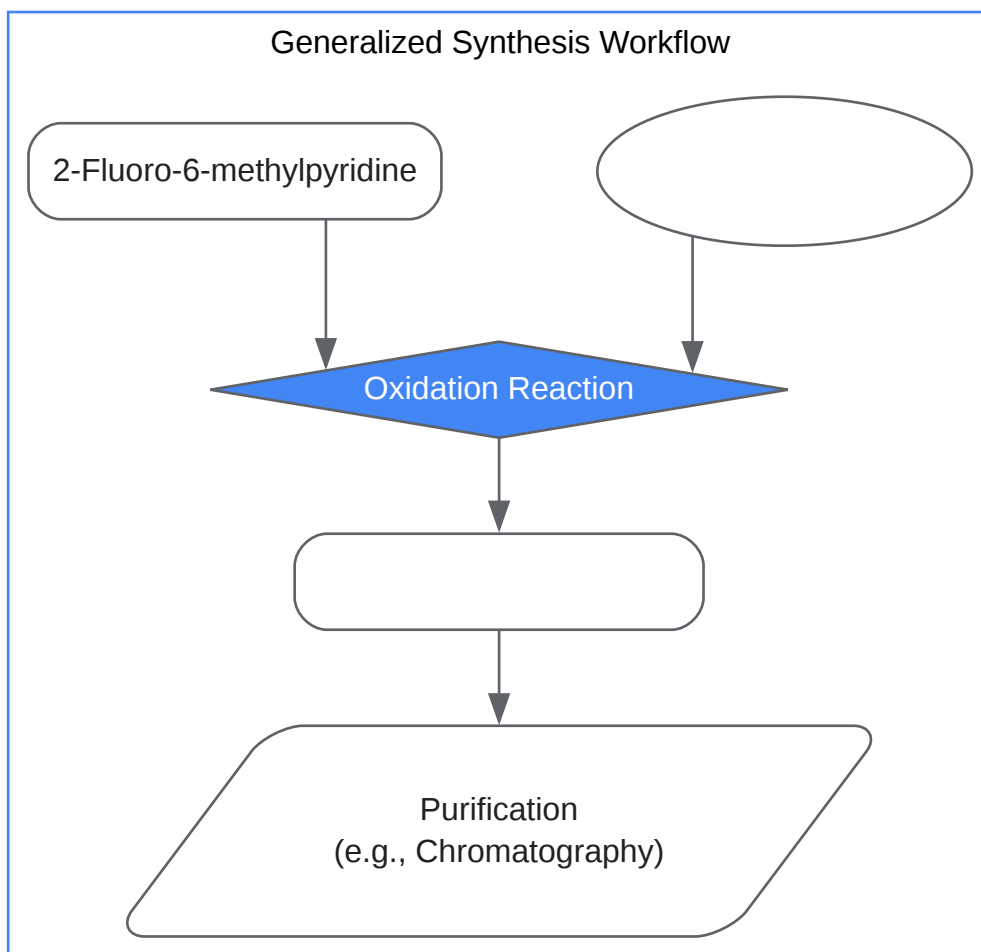
2-Fluoro-6-formylpyridine is a versatile intermediate in organic synthesis. The fluorine atom, being a strong electron-withdrawing group, reduces the basicity of the pyridine ring and can influence the reactivity of the molecule.[1] The aldehyde functional group is susceptible to nucleophilic attack, allowing for the formation of various derivatives such as Schiff bases, which can act as bidentate ligands.[7]

This compound is primarily used in the synthesis of more complex fluorinated pyridines and other heterocyclic compounds.[1] For instance, it is a precursor for creating fluoroheterocyclic aldoximes, which have shown potential as therapeutic agents for treating anti-cholinesterase poisoning.[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2-Fluoro-6-formylpyridine** are not readily available in the public domain, a general synthetic approach can be inferred from related reactions. One common method for introducing a formyl group onto a pyridine ring is through the oxidation of the corresponding methyl group.

A plausible synthetic route, based on the oxidation of a precursor, is outlined below.



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Generalized synthesis workflow for **2-Fluoro-6-formylpyridine**.

General Oxidation Protocol:

- Starting Material: 2-Fluoro-6-methylpyridine is used as the precursor.
- Oxidation: The starting material is reacted with a suitable oxidizing agent, such as Selenium Dioxide (SeO₂), in a solvent like refluxing toluene.[8]
- Reaction Monitoring: The progress of the reaction is monitored using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- **Work-up:** Once the reaction is complete, the mixture is cooled, and the solid selenium byproduct is filtered off. The filtrate is then washed with a basic solution (e.g., sodium bicarbonate) and brine.
- **Purification:** The crude product is purified using column chromatography on silica gel to yield pure **2-Fluoro-6-formylpyridine**.

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **2-Fluoro-6-formylpyridine**.

- **Nuclear Magnetic Resonance (NMR):** ^1H NMR and ^{13}C NMR spectra are available for structural elucidation.^[9] The ^1H NMR spectrum would show characteristic shifts for the aldehyde proton and the aromatic protons on the pyridine ring.
- **Infrared (IR) Spectroscopy:** The IR spectrum would exhibit a strong absorption band characteristic of the carbonyl ($\text{C}=\text{O}$) stretching of the aldehyde group, typically around 1700 cm^{-1} .^[9]
- **Mass Spectrometry (MS):** Mass spectrometry data confirms the molecular weight of the compound.^[9] The exact mass is reported as 125.027695.^[3]

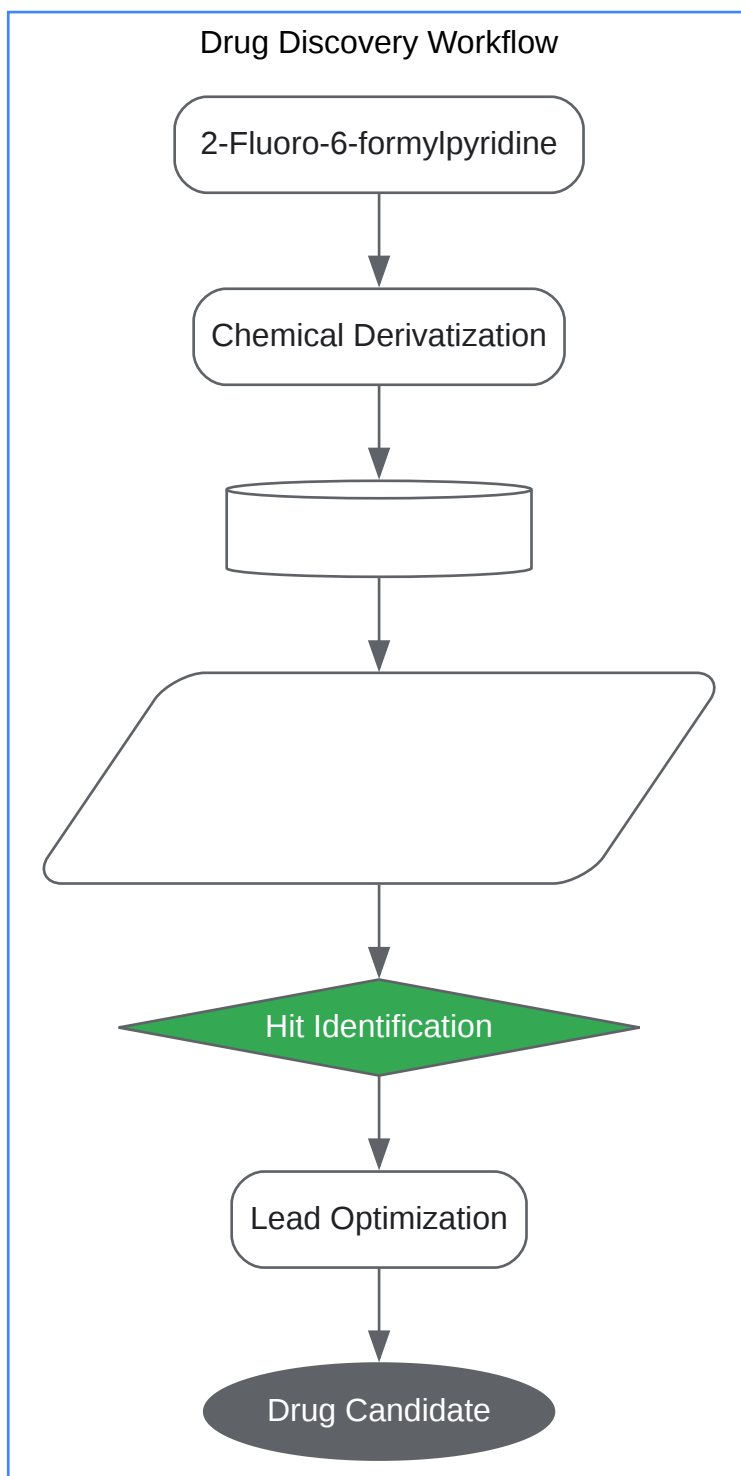
Applications in Drug Development and Research

Due to their unique properties, fluorinated pyridines are of great interest in the development of new chemicals with biological activity.^[1] Pyridine-based ring systems are extensively used in drug design due to their significant impact on pharmacological activity.^[10]

- **Pharmaceutical Intermediate:** **2-Fluoro-6-formylpyridine** serves as a vital intermediate in the synthesis of novel drug candidates.^[11] Its incorporation can lead to compounds with improved efficacy and pharmacokinetic profiles.^[11]
- **Therapeutic Agents:** It is specifically used in the synthesis of fluoroheterocyclic aldoximes, which are being investigated as treatments for anti-cholinesterase poisoning.^[1]
- **Proteomics Research:** This compound is also utilized as a specialty product in proteomics research applications.^[1]

- Agrochemicals: Beyond pharmaceuticals, it finds applications in the creation of agrochemicals.[11]

The general workflow for utilizing this compound in drug discovery is depicted below.



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General drug discovery workflow utilizing **2-Fluoro-6-formylpyridine**.

Safety and Hazards

2-Fluoro-6-formylpyridine is classified as an acute toxicant and an irritant.[3][5]

- Hazard Classifications: Acute toxicity (Oral, Category 4), Acute toxicity (Dermal, Category 4), Skin irritation (Category 2), and Eye irritation (Category 2).[3]
- Handling Precautions: It is advised to avoid breathing dust, fume, gas, mist, vapors, or spray and to use it only outdoors or in a well-ventilated area.[1] Keep away from heat, sparks, open flames, and hot surfaces.[1] Protective gloves, clothing, and eye/face protection should be worn.[3]
- First Aid: In case of skin contact, wash with plenty of water. If inhaled, move the person to fresh air. If swallowed or if skin/eye irritation occurs, get medical help.[3]

Future Directions

The unique physicochemical properties of fluorinated pyridines, including **2-Fluoro-6-formylpyridine**, continue to drive interest in the development of novel fluorinated chemicals.[1] Further research into its applications in creating new therapeutic agents, particularly for neurological disorders and as enzyme inhibitors, is a promising area of investigation.[1][12] The exploration of new synthetic methodologies to access this and related compounds more efficiently will also be crucial for advancing its use in various fields of chemistry.

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